

Spectrophotometric Method for Diphenhydramine

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Diaphen

CAS No.: 6699-38-3

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The core of this method involves forming a charge-transfer complex between diphenhydramine (as an electron donor) and 2,3-dichloro-5,6-dicyano-p-benzoquinone (DDQ, as a π -acceptor), which is then measured spectrophotometrically [1]. The method has been successfully applied to pharmaceutical preparations like syrups.

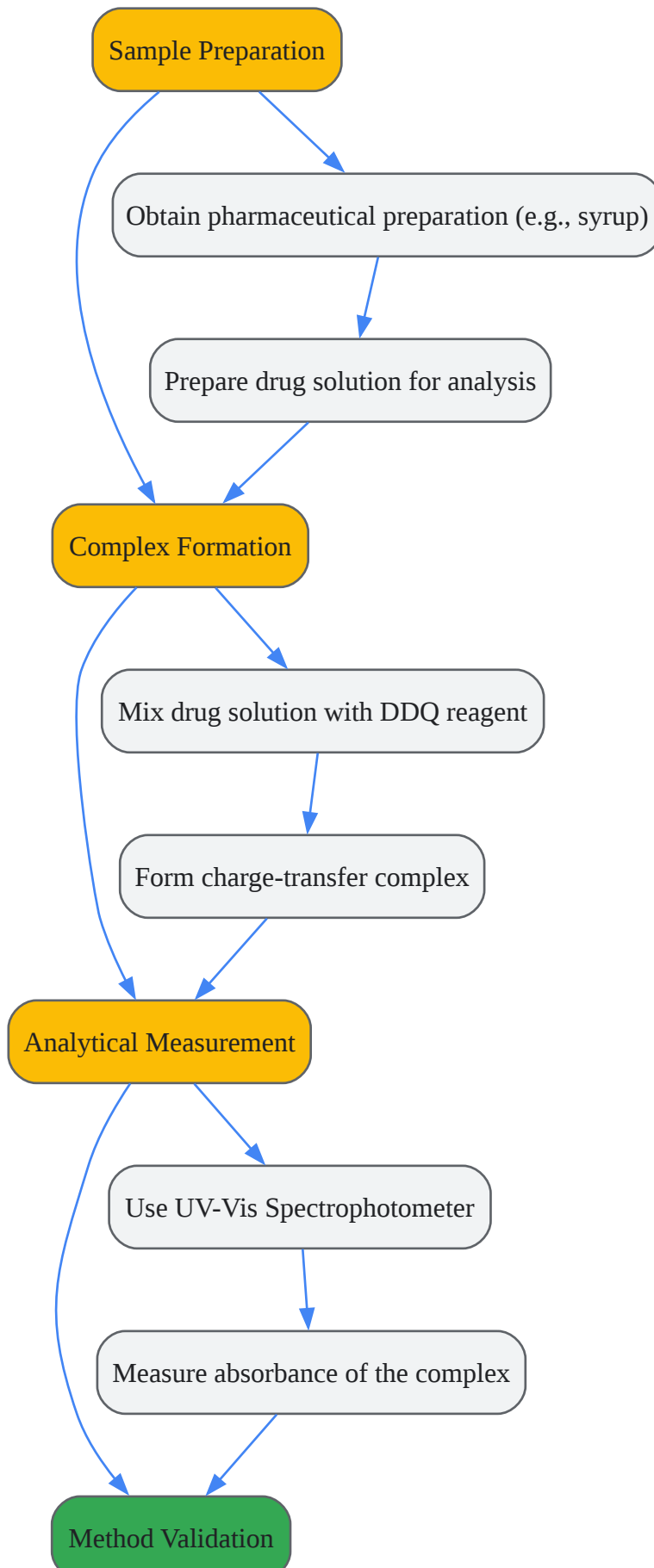
The table below summarizes the key validation parameters as per ICH guidelines, providing a benchmark for your own method validation reports [1].

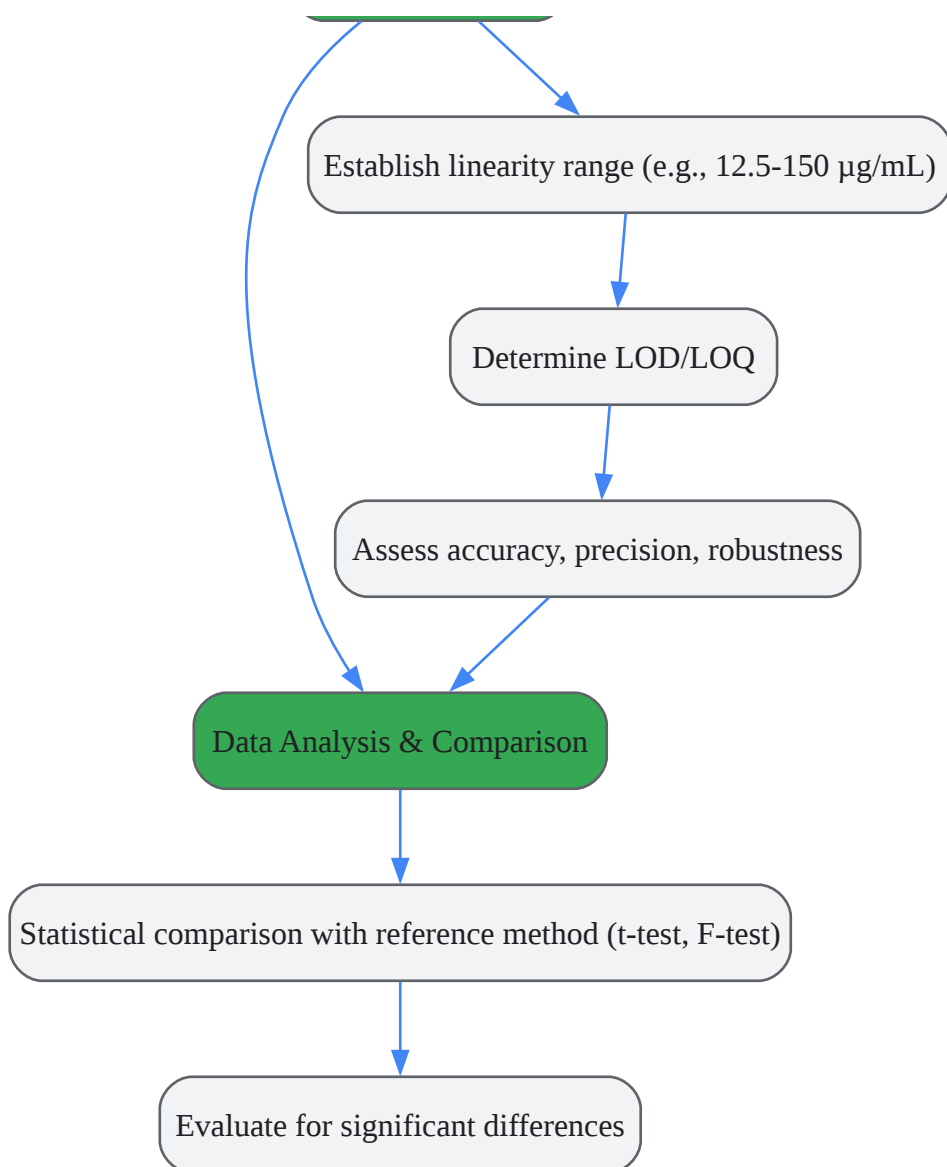
Validation Parameter	Result / Description
Analytical Technique	Spectrophotometry
Principle	Charge-transfer complex formation with DDQ
Linearity Range	12.5 - 150 $\mu\text{g/mL}$
Detection Limit (LOD)	2.09 $\mu\text{g/mL}$
Quantification Limit (LOQ)	6.27 $\mu\text{g/mL}$

Validation Parameter	Result / Description
Application in Comparison	Syrup formulation; results showed no significant difference from a reference method upon statistical comparison (t- and F-tests).

Experimental Protocol

For researchers looking to implement or validate a similar method, the detailed experimental workflow is as follows. This protocol can be adapted for other compounds that form charge-transfer complexes.





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The diagram above outlines the key stages of the method development and validation process. The experimental specifics for each stage are detailed below:

- **Sample Preparation:** The drug is obtained from its pharmaceutical preparation (e.g., syrup) and dissolved or diluted to create a solution suitable for analysis [1].
- **Complex Formation:** The drug solution is mixed with a solution of the DDQ reagent. Diphenhydramine acts as an electron donor, forming a charge-transfer complex with the electron-accepting DDQ. The formation of this complex was confirmed using UV-vis, FTIR, and ¹H NMR spectroscopy, as well as thermal analysis [1].
- **Analytical Measurement:** The absorbance of the formed charge-transfer complex is measured using a UV-vis spectrophotometer [1].

- **Method Validation:** The method is systematically validated by assessing the following parameters [1]:
 - **Linearity:** Solutions of known concentration across the range of 12.5 to 150 µg/mL are analyzed to create a calibration curve.
 - **LOD and LOQ:** These are calculated from the linearity data, typically as $3.3\sigma/S$ and $10\sigma/S$ respectively (where σ is the standard deviation of the response and S is the slope of the calibration curve).
 - **Accuracy, Precision, and Robustness:** These are evaluated as per International Council for Harmonisation (ICH) guidelines to ensure the method is reliable and reproducible.
- **Data Analysis & Comparison:** The results from analyzing a real sample (e.g., syrup) using the proposed method are statistically compared with the results from an established reference method. This is done using t-tests (for mean values) and F-tests (for standard deviations) to confirm there is no significant difference between the methods at a 95% confidence level [1].

Interpretation and Further Steps

- **Using This Information:** This method serves as a robust template for validating a spectrophotometric assay. The provided validation parameters are the core requirements per ICH guidelines.
- **Moving Forward:** Since a direct match for "**Diaphen** method" was not found, you may need to investigate more specific literature. I suggest:
 - Confirming the exact name and principle of the "**Diaphen** method" from your source material.
 - Searching specialized scientific databases like PubMed, SciFinder, or Google Scholar using more precise terms, such as the active ingredient's name or the specific type of analytical technique used (e.g., "HPLC method for diphenhydramine").

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References

1. Spectrophotometric method for the determination, ... [pubmed.ncbi.nlm.nih.gov]

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Address: Ontario, CA 91761, United States
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